

Safety data sheet (SDS) information for Methomyl D3

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Compound of Interest

Compound Name: Methomyl D3

Cat. No.: B10856041

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Methomyl-d3: Technical Safety & Handling Guide Precision Handling for Isotope Dilution Mass Spectrometry

Executive Directive: The Dual Hazard

Methomyl-d3 (CAS: 1398109-07-3) represents a convergence of two critical laboratory risks: acute biological toxicity and analytical fragility. As a deuterated carbamate, it retains the potent acetylcholinesterase (AChE) inhibitory properties of its non-labeled parent, Methomyl. Simultaneously, it is a high-value metrological tool used in trace-level LC-MS/MS quantification.

The Core Directive: Treat Methomyl-d3 not merely as a toxic reagent, but as a contaminant of concern for both the operator (biological safety) and the assay (cross-contamination). This guide replaces standard generic SDS advice with specific, field-validated protocols for the handling of milligram-quantity isotopic standards.

Chemical Identity & Physicochemical Profile[1][2][3] [4][5][6][7]

Methomyl-d3 is the isotopically labeled analog of Methomyl, typically labeled at the N-methyl or S-methyl position. It is used to correct for matrix effects and ionization suppression in mass spectrometry.

Property	Technical Specification
Chemical Name	Methomyl-d3 (N-methyl-d3 or S-methyl-d3)
CAS Number	1398109-07-3
Formula	
Molecular Weight	~165.23 g/mol (varies slightly by enrichment)
Physical State	White crystalline solid
Melting Point	78–79 °C
Solubility	Soluble in Methanol, Acetonitrile, Ethanol; Moderate in Water (54.7 g/L)
Isotopic Purity	Typically 98% D
Stability	Hygroscopic; Hydrolyzes rapidly in alkaline conditions (pH > 9)

Toxicological Mechanism & Hazard Analysis[6]

The Mechanism: Cholinesterase Inhibition

Methomyl-d3 functions as a reversible inhibitor of acetylcholinesterase (AChE). Unlike organophosphates (which phosphorylate the enzyme), carbamates carbamylate the serine residue in the AChE active site.

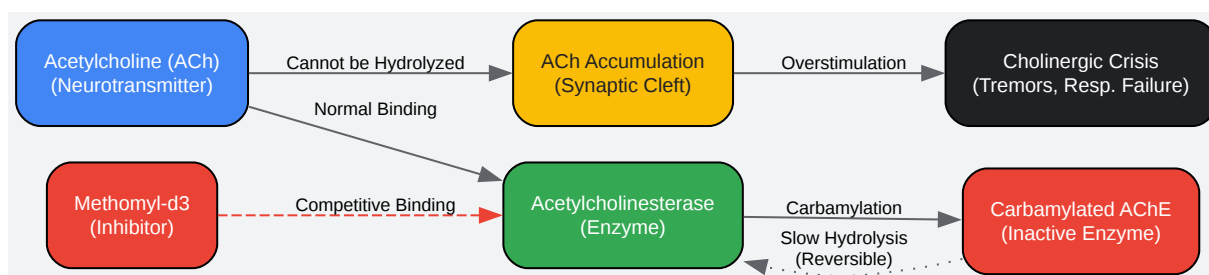
Causality: The carbamylated enzyme cannot hydrolyze the neurotransmitter acetylcholine (ACh). This leads to an accumulation of ACh at the synaptic cleft, causing continuous stimulation of cholinergic receptors.[1]

Symptoms of Exposure:

- Muscarinic: Miosis (pinpoint pupils), salivation, sweating, bronchoconstriction.
- Nicotinic: Muscle fasciculations (tremors), weakness, paralysis.
- CNS: Confusion, ataxia, respiratory depression (primary cause of death).

Visualization: The Toxicity Pathway

The following diagram illustrates the molecular blockade caused by Methomyl-d3.



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Caption: Methomyl-d3 competitively binds to AChE, preventing acetylcholine breakdown and leading to cholinergic crisis.

Safe Handling & Containment Strategy

The "Static Hazard"

Methomyl-d3 is often supplied in 10 mg or 100 mg vials. As a dry crystalline powder, it is highly susceptible to static electricity.

- Risk: Static charge can cause the powder to "jump" from the spatula during weighing, creating an invisible toxic dust cloud and resulting in the loss of expensive isotopic material.
- Control: Use an anti-static gun (e.g., Zerostat) on the vial and spatula before opening. Weigh inside a draft-shielded balance within a fume hood.

Containment Levels[9]

- Primary Engineering Control: Certified Chemical Fume Hood (Face velocity: 80–100 fpm).
- Secondary Containment: All weighing and solvation must occur within a secondary spill tray (polypropylene) to capture any potential spills.

Personal Protective Equipment (PPE) Matrix

Component	Specification	Rationale
Gloves	Double-gloving: Nitrile (Outer) + Laminate (Inner)	Methomyl is often dissolved in Acetonitrile (ACN). ACN permeates nitrile in <5 mins. Laminate provides chemical resistance; nitrile provides dexterity.
Respiratory	P3/N100 (if outside hood)	Only required if powder handling outside a hood (NOT recommended).
Body	Tyvek Lab Coat (Wrist-fitted)	Prevents particulate accumulation on street clothes.
Eyes	Chemical Splash Goggles	Safety glasses are insufficient for liquid stock preparation.

Analytical Application: Stock Standard Preparation

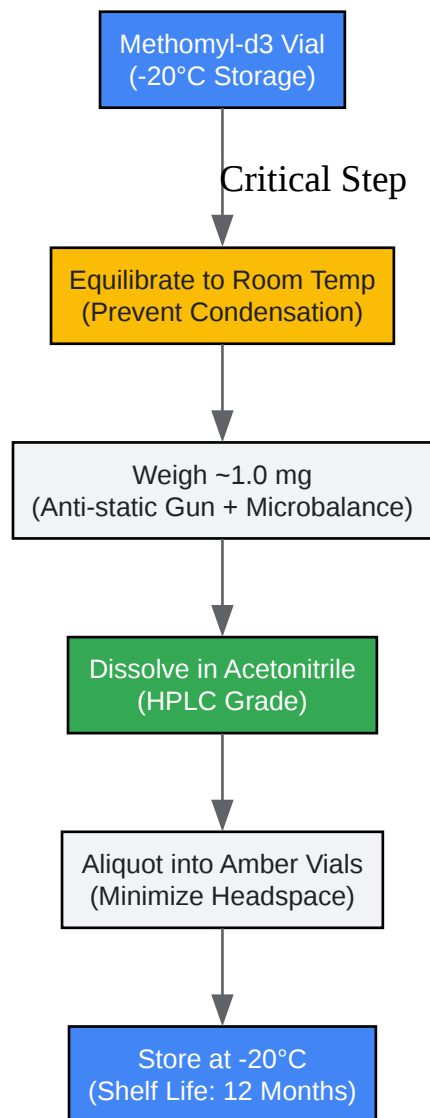
Objective: Create a stable, verified stock solution for LC-MS/MS calibration while minimizing degradation.

The Solvation Protocol

Methomyl is unstable in alkaline conditions. Glassware washed with alkaline detergents can have residual surface basicity sufficient to degrade picogram levels of Methomyl-d3.

Self-Validating Step: Rinse all volumetric flasks with analytical-grade methanol (MeOH) or Acetonitrile (ACN) immediately before use to neutralize surface pH and remove water.

Visualization: Analytical Workflow



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Caption: Workflow for preparing Methomyl-d3 stock solutions, emphasizing moisture control to prevent hydrolysis.

Stability & Storage[4][9]

- Temperature: Store neat powder and solutions at -20°C.
- Solvent Choice: Methanol (MeOH) or Acetonitrile (ACN). Avoid water in stock solutions to prevent hydrolysis.

- Deuterium Exchange: Avoid protic solvents with extreme pH. While the methyl-d3 label is generally stable, exposure to strong acids/bases can catalyze exchange or degradation.

Emergency Response & Decontamination

Decontamination of Spills

Since Methomyl degrades in alkaline environments, this chemical property is utilized for decontamination.

- Isolate: Evacuate the immediate area (10 ft radius).
- Neutralize: Apply a solution of 10% Sodium Carbonate () or 5% Sodium Hydroxide () to the spill area. This accelerates the hydrolysis of the carbamate bond, rendering it less toxic.
- Clean: Absorb with inert material (vermiculite) and dispose of as hazardous chemical waste (P-listed waste equivalent).

First Aid (Self-Validating Protocol)

- Inhalation: Move to fresh air immediately. If breathing is labored, medical personnel must administer oxygen.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use alcohol or solvents, as they increase dermal absorption.
- Ingestion: IMMEDIATE MEDICAL ATTENTION REQUIRED.
 - Antidote Note for Clinicians: Atropine sulfate is the primary antidote for carbamate poisoning. Pralidoxime (2-PAM) is generally not indicated for carbamates (unlike organophosphates) and may be contraindicated, though protocols vary by jurisdiction.

References

- PubChem. (n.d.). Methomyl | C₅H₁₀N₂O₂S - CID 4109. National Library of Medicine. Retrieved from [[Link](#)]
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- 3. Methomyl | C₅H₁₀N₂O₂S | CID 4109 - PubChem [pubchem.ncbi.nlm.nih.gov]
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